

glyceryl ascorbate derivatives and their functions

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Compound of Interest

Compound Name: Glyceryl ascorbate

Cat. No.: B1456526

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Introduction

L-ascorbic acid (Vitamin C) is a potent antioxidant and a critical cofactor for various enzymatic reactions in the skin, playing a significant role in collagen synthesis, photoprotection, and the inhibition of hyperpigmentation.^{[1][2]} However, its inherent instability in aqueous solutions and susceptibility to oxidation have long posed significant challenges for its formulation in cosmetic and pharmaceutical products.^[2] To overcome these limitations, a new generation of stable Vitamin C derivatives has been developed, among which **glyceryl ascorbates** are gaining prominence.

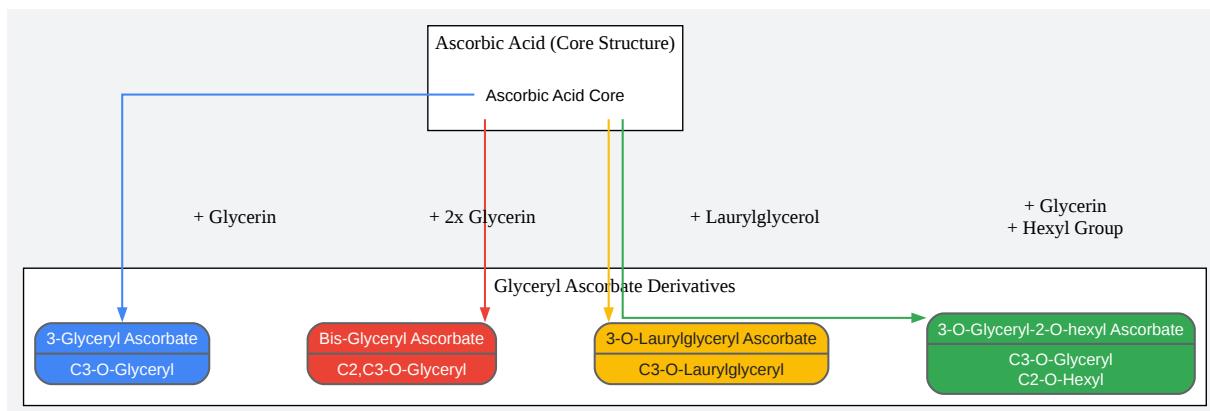
Glyceryl ascorbate derivatives are synthesized by binding ascorbic acid to glycerin, a well-known humectant.^[3] This modification not only enhances the stability of the Vitamin C molecule against oxidation and discoloration but also imparts additional moisturizing properties.^{[3][4]} These derivatives offer the multifaceted benefits of ascorbic acid—such as antioxidant, anti-aging, and skin-lightening effects—in a more stable and versatile form suitable for a wide range of formulations, including transparent gels and emulsions where ionic compounds are difficult to blend.^{[2][3]}

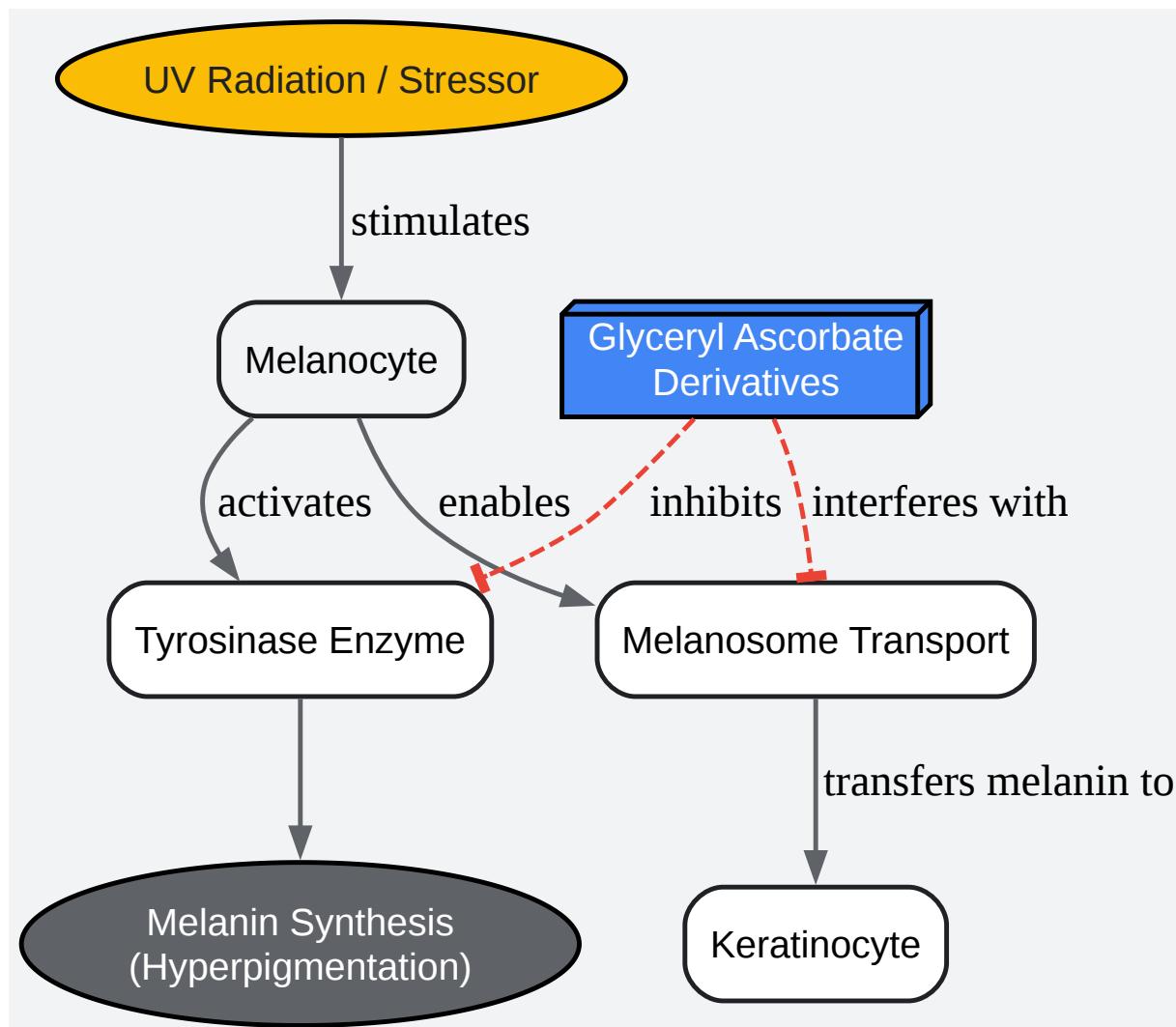
This guide provides a comprehensive technical overview of key **glyceryl ascorbate** derivatives, their synthesis, mechanisms of action, and functional efficacy, supported by quantitative data and detailed experimental protocols.

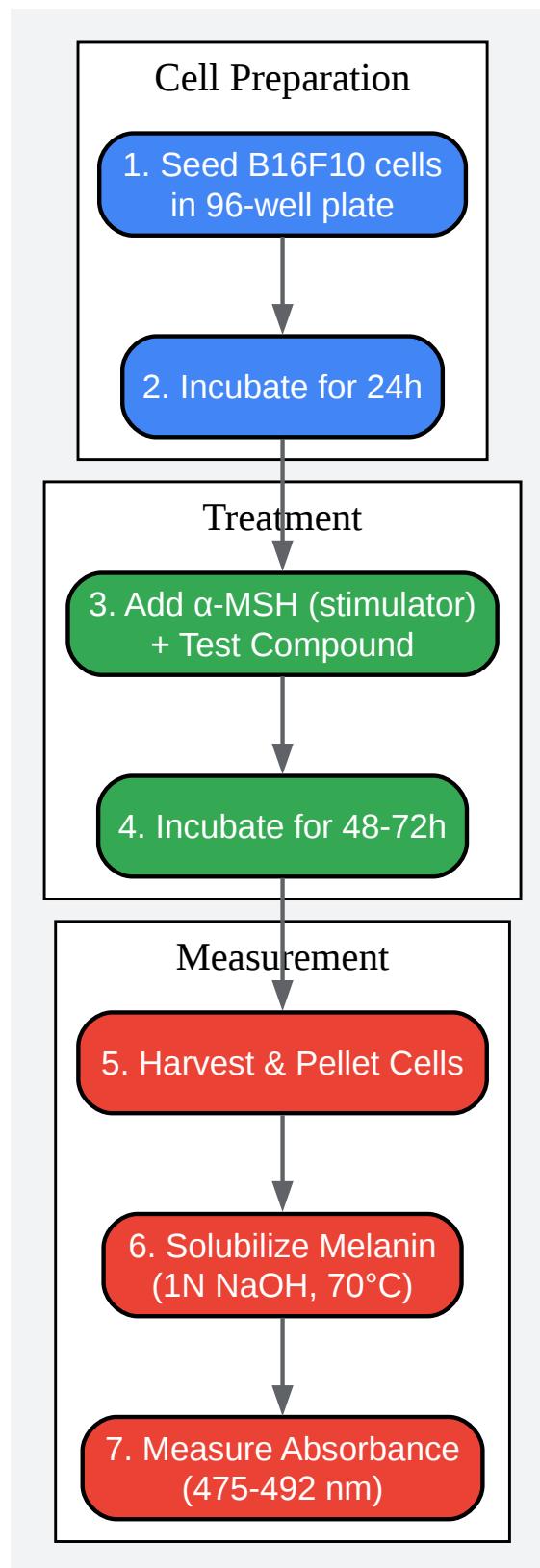
Key Glyceryl Ascorbate Derivatives

Several derivatives have been developed, each with unique structural modifications to enhance stability, solubility, and specific biological activities.

- **3-Glyceryl Ascorbate** (Amitose 3GA): A primary derivative where glycerin is bound to the C3 position of ascorbic acid. It is water-soluble and known for its moisturizing, antioxidant, and melanin-inhibiting properties.[5][6]
- **Bis-Glyceryl Ascorbate** (VC-DG): Features two glycerol groups attached to the ascorbic acid molecule, further enhancing stability and moisturizing effects.[2]
- **3-O-Laurylglyceryl Ascorbate** (VC-3LG): An amphipathic derivative that has been shown to improve the skin's barrier function by promoting ceramide synthesis in addition to its antioxidant effects.[7]
- **3-O-Glyceryl-2-O-hexyl Ascorbate** (VC-HG): An amphipathic derivative with a hexyl group, designed for improved skin penetration and potent inhibition of melanogenesis.[1]
- **Glyceryl Octyl Ascorbic Acid** (GO-VC): An amphipathic derivative with an octyl group at the C2 position and a glyceryl group at the C3 position, noted for its high stability, moisturizing power, and efficacy in treating acne and pigmentation.[8]





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